

Experimental Protocol for Steroid Analysis by GC-MS/MS

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Compound Focus: 10,13-Dimethyl-1,2,6,7,8,9,11,12,14,15-decahydrocyclopenta[a]phenanthren-3-one

CAS No.: 4075-07-4

Cat. No.: S606906

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The following protocol is adapted from a study that determined steroid hormones in urine using GC-MS/MS, which can be a foundation for developing an Androstadienone method [1].

- **Sample Preparation Technique: Solid-Phase Analytical Derivatization (SPAD)**

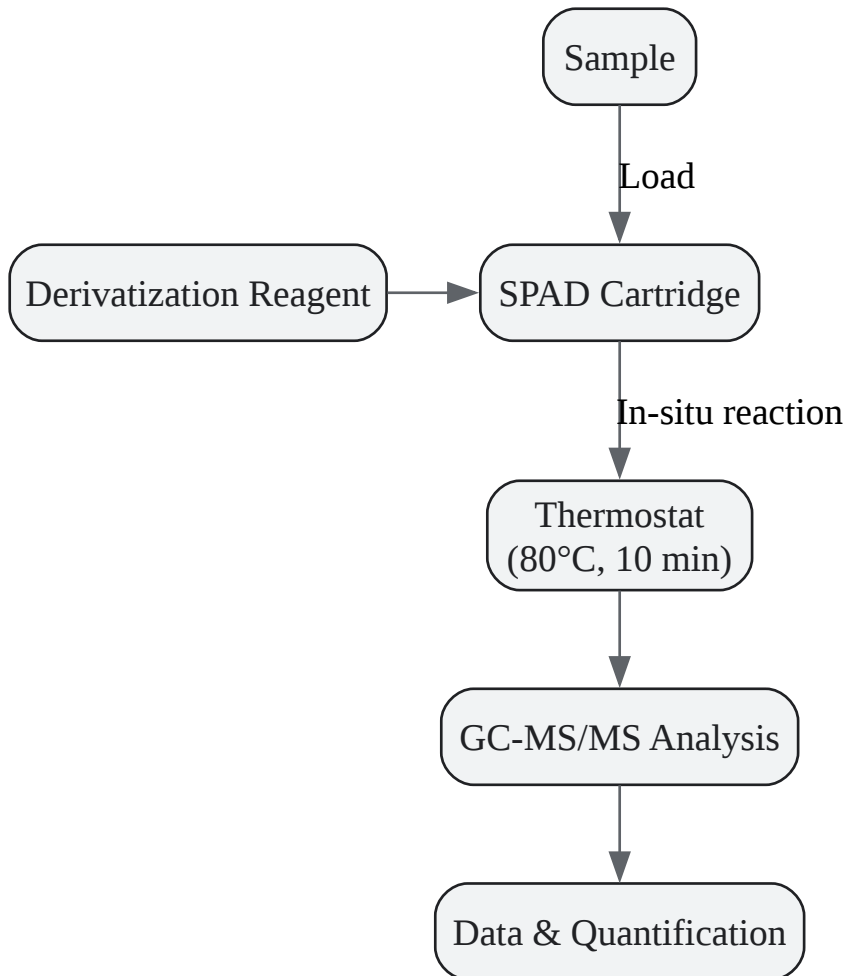
- **Purpose:** This technique combines sample clean-up, preconcentration, and chemical derivatization into a single step within a solid-phase extraction cartridge [1].
- **Procedure:**
 - The sample is processed through a Phenomenex Strata C18-E (100 mg, 1 mL) cartridge.
 - **Derivatization:** 100 µL of an undiluted derivatization reagent (e.g., MSTFA) is passed through the cartridge to form trimethylsilyl (TMS) derivatives of the steroids.
 - The cartridge is heated at **80°C for 10 minutes** to complete the derivatization reaction [1].

- **Instrumental Analysis: GC-MS/MS**

- **GC Conditions:**
 - **Column:** HP-5 ms (30 m × 0.25 mm, 0.25 µm film thickness) [2].
 - **Carrier Gas:** Helium, at a constant flow rate of 1 mL/min [1] [2].
 - **Temperature Program:** Initial temperature 150°C (hold 2 min), then increase to 315°C at 7°C/min, and hold for 25 min [1].
- **MS/MS Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) [1].
 - **Analysis Mode:** Multiple Reaction Monitoring (MRM) [1] [2].

- **Interface Temperature:** 280°C [2].

The workflow of this analytical method can be visualized as follows:



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Key Analytical Parameters for Steroid Analysis

The table below summarizes quantitative data from relevant studies to illustrate typical validation outcomes and performance metrics.

Parameter	Reported Value / Range	Compound / Context	Source
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| **LOD/LOQ** | LOD: 1.0–2.5 ng/mL LOQ: 2.5–5.0 ng/mL | Steroid hormones (Testosterone, Estrone, etc.) in urine [1] | | | **Recovery** | 83.2% – 106% | Amphetamines & cathinones in blood (via LLE) [3] | | | **Interday Accuracy** | 89.0% – 108% | Amphetamines & cathinones in blood [3] | | | **Interday Precision** | $\leq 8.1\%$ (RSD) | Amphetamines & cathinones in blood [3] | | | **Retention Time** | Varies by compound & method | Critical for compound identification [4] | | | **Derivatization** | Trimethylsilyl (TMS) with MSTFA | Steroid hormones for GC-MS/MS [1] | |

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References

1. - GC /MS Determination of Steroid Hormones in Urine Using... MS [pmc.ncbi.nlm.nih.gov]
2. From non-targeted to targeted GC – MS metabolomics strategy for... [cmjournal.biomedcentral.com]
3. Development and validation of a GC – MS / MS for the... method [link.springer.com]
4. Presenting GC - MS Results in a Publication [news-medical.net]

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